

Technical Guide: Brain Penetrance of ML-00253764 Hydrochloride

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Compound of Interest

Compound Name: ML-00253764 hydrochloride

Cat. No.: B2535455

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the brain penetrance of **ML-00253764 hydrochloride**, a selective, nonpeptidic antagonist of the melanocortin-4 receptor (MC4R). The ability of this small molecule to cross the blood-brain barrier is a critical aspect of its pharmacological profile, enabling its potential therapeutic effects on centrally mediated pathways.

Core Quantitative Data

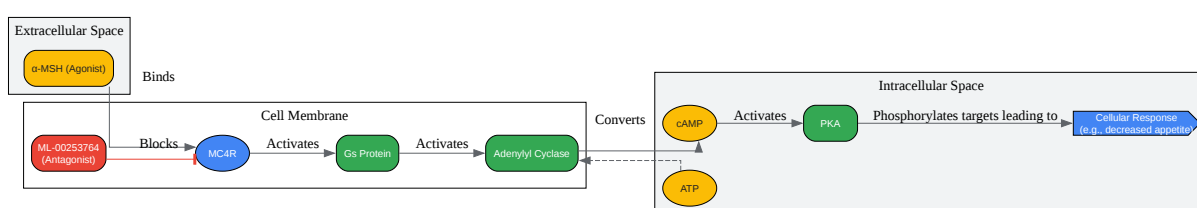
The brain penetrance of ML-00253764 has been demonstrated in preclinical models. Following subcutaneous administration in mice, the compound achieves significant concentrations in the brain, sufficient to engage its molecular target, the MC4R.

Parameter	Value	Species	Dosage	Route of Administration	Source
Brain Concentration	10 - 20 μ M	Mouse	30 mg/kg	Subcutaneous	Vaglini et al., 2018

Note: Publicly available literature does not provide specific brain-to-plasma concentration ratios (K_p or $K_{p,uu}$) for **ML-00253764 hydrochloride**.

Signaling Pathway of MC4R Antagonism

ML-00253764 exerts its effects by antagonizing the MC4R, a G-protein coupled receptor predominantly expressed in the central nervous system. The canonical signaling pathway involves the modulation of cyclic AMP (cAMP) levels.



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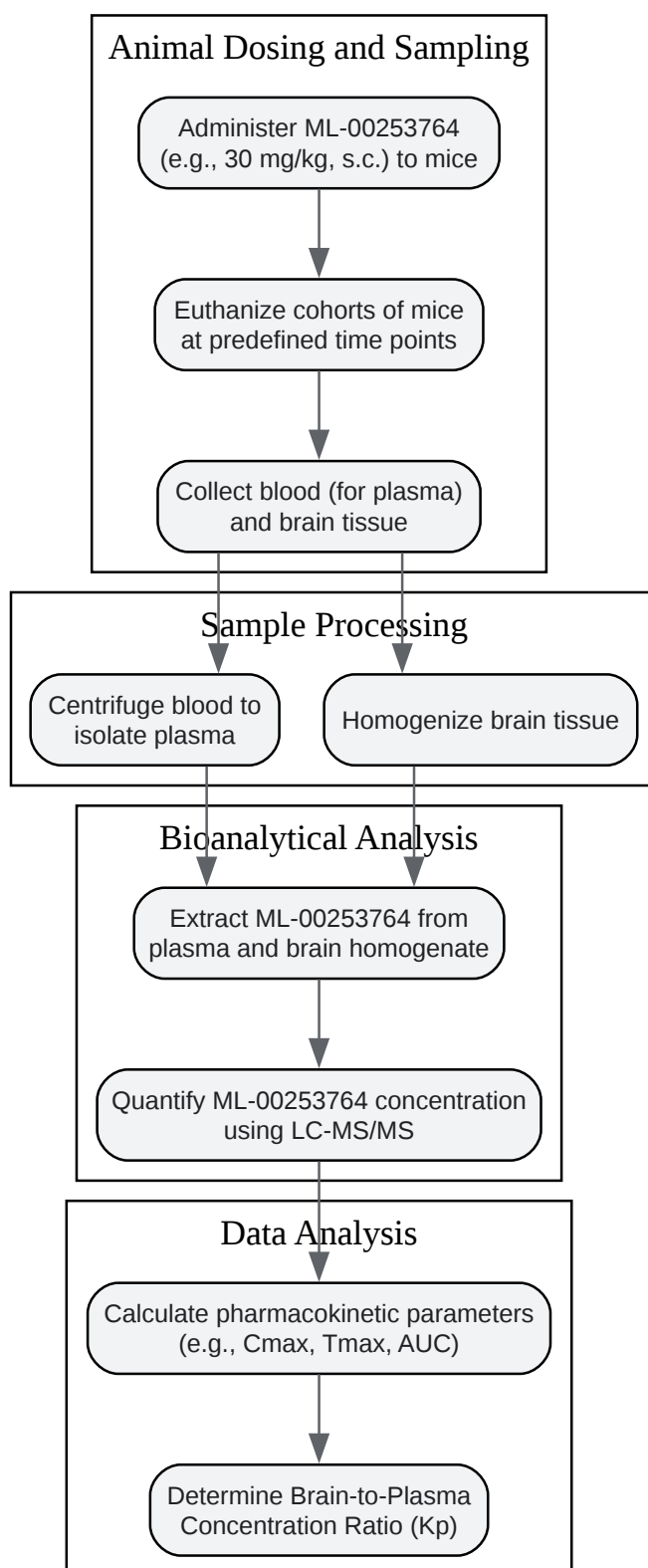
MC4R antagonist signaling pathway.

Experimental Protocols

Detailed experimental protocols for the assessment of ML-00253764 brain penetrance are not explicitly available in the public domain. However, based on standard methodologies in neuropharmacokinetics, the following protocols outline the likely procedures for determining the brain concentration of this compound.

In Vivo Pharmacokinetic Study for Brain Penetrance

This protocol describes a typical procedure to determine the concentration-time profile of ML-00253764 in the brain and plasma of mice following a single administration.



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In vivo pharmacokinetic workflow.

Materials:

- **ML-00253764 hydrochloride**
- Vehicle for dosing (e.g., saline, PEG400/water)
- Male BALB/c mice (or other appropriate strain)
- Standard laboratory equipment for animal handling and dosing
- Microcentrifuge tubes, homogenizer, centrifuge
- Internal standard for bioanalysis

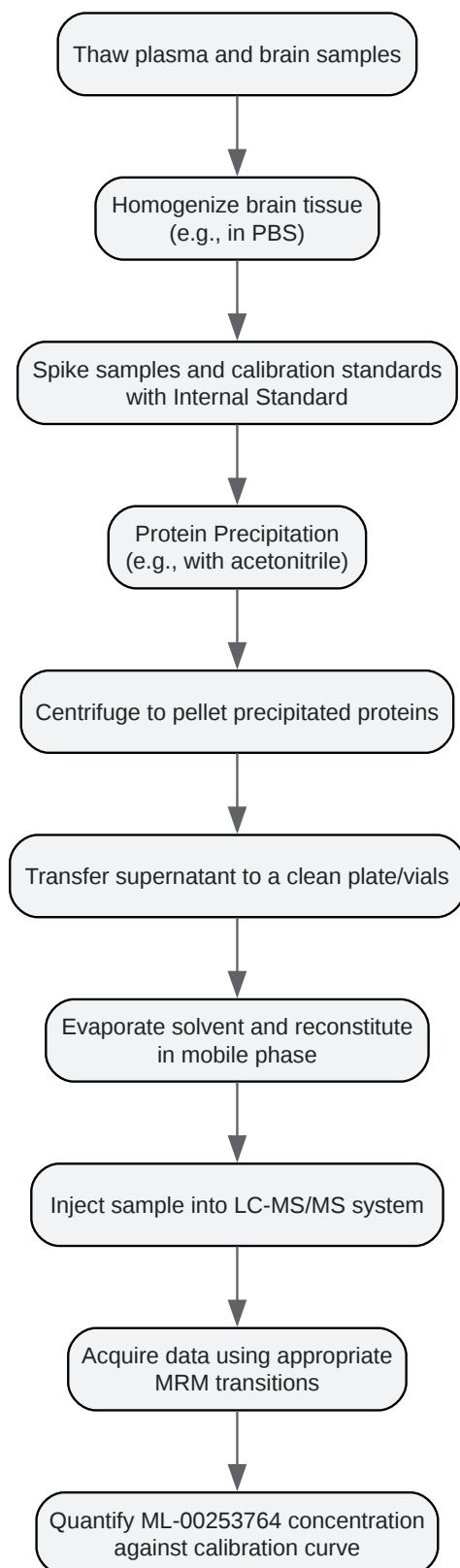
Procedure:

- **Dosing Solution Preparation:** Prepare a solution of **ML-00253764 hydrochloride** in a suitable vehicle at the desired concentration for injection.
- **Animal Dosing:** Acclimatize animals prior to the study. Administer a single subcutaneous dose of **ML-00253764 hydrochloride** (e.g., 30 mg/kg) to each mouse.
- **Sample Collection:** At predetermined time points (e.g., 0.25, 0.5, 1, 2, 4, 6, 8, and 24 hours post-dose), euthanize a cohort of mice (n=3-5 per time point) via an approved method.
- **Blood Collection:** Immediately following euthanasia, collect trunk blood into tubes containing an anticoagulant (e.g., EDTA). Centrifuge the blood at approximately 2000 x g for 15 minutes at 4°C to separate the plasma. Store plasma samples at -80°C until analysis.
- **Brain Tissue Collection:** Perfuse the mice with ice-cold saline to remove blood from the brain tissue. Excise the whole brain, rinse with cold saline, blot dry, and record the weight. Immediately freeze the brain tissue on dry ice and store at -80°C until analysis.

Bioanalytical Method for Quantification of ML-00253764 in Brain and Plasma

This protocol outlines a general procedure for the quantification of ML-00253764 in biological matrices using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a highly

sensitive and specific analytical technique.



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